

A Comparative Review of Isopropylidene Glycerates and Their Applications

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Compound of Interest

Compound Name: (S)-methyl 2,2-dimethyl-1,3-dioxolane-4-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

Isopropylidene glycerates, most notably 2,2-dimethyl-1,3-dioxolane-4-methanol, commonly known as solketal, are versatile compounds derived from the reaction of glycerol with acetone. [1] As a derivative of glycerol, a renewable and biocompatible resource, solketal is recognized for its biodegradability and low toxicity, positioning it as a "green" chemical in various industries. [2] Its applications are extensive, ranging from use as a solvent and plasticizer in industrial settings to a key component in pharmaceutical, cosmetic, and personal care products. [2][3][4] In drug development, it serves as a valuable pharmaceutical excipient for solubilizing and suspending active ingredients and as a chiral building block for complex organic synthesis. [5] [6]

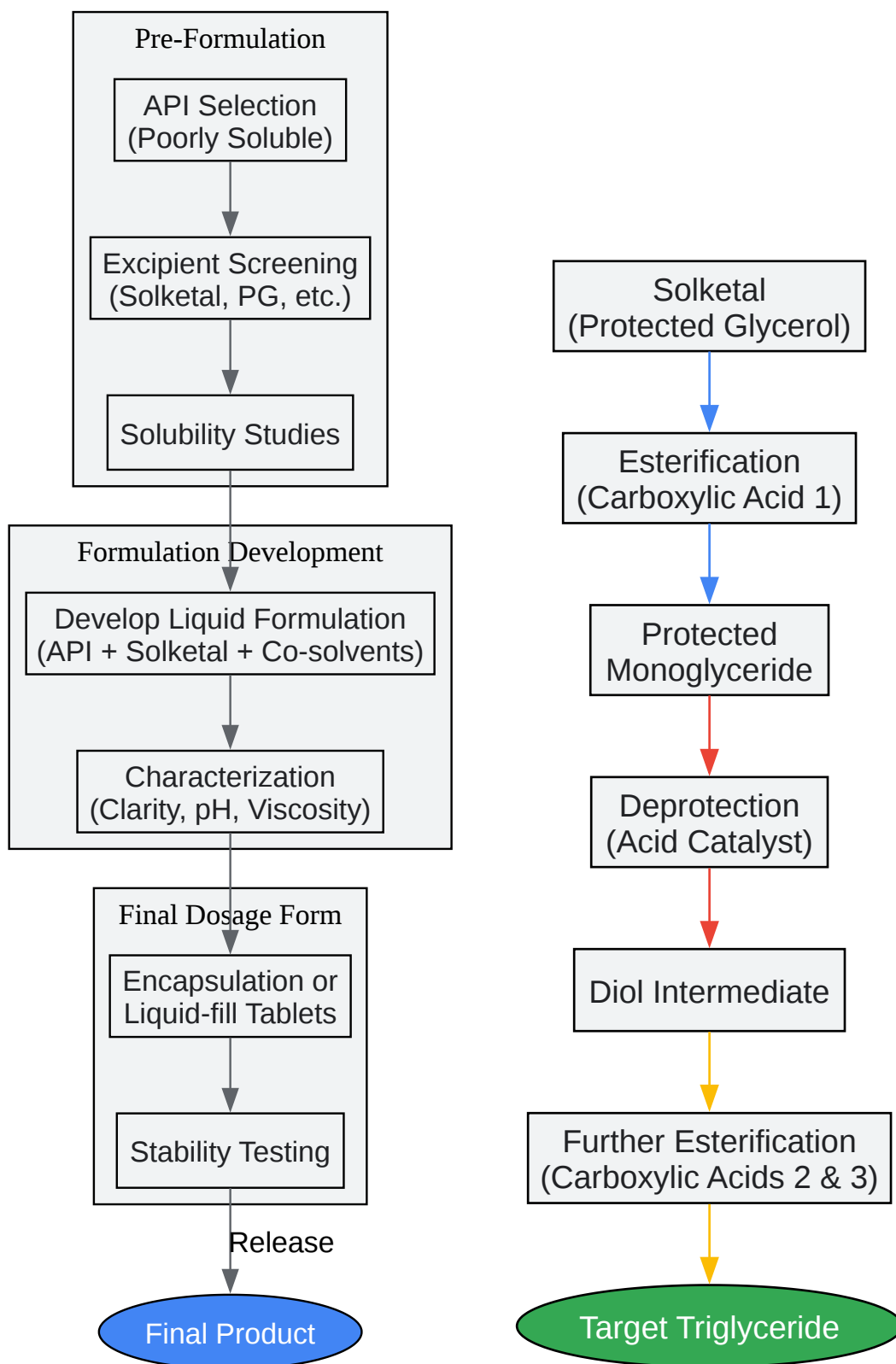
This guide provides a comparative analysis of isopropylidene glycerates, focusing on their performance as pharmaceutical excipients and as precursors for biologically active derivatives.

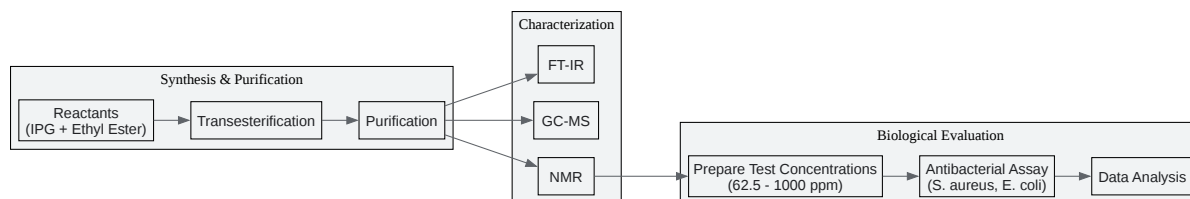
Isopropylidene Glycerol (Solketal) as a Pharmaceutical Excipient

Solketal's properties, such as high solvency, chemical stability, and miscibility with water and most organic solvents, make it an effective excipient in pharmaceutical formulations. [1] It is particularly useful as a solvent or co-solvent to enhance the solubility and bioavailability of

poorly water-soluble drugs.[5] Its performance can be compared with other common pharmaceutical solvents like propylene glycol and glycerol.

Below is a workflow for utilizing a solubilizing agent in drug formulation.





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